

# Application Note: Isomerization of Maleic Acid to Fumaric Acid

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#### Introduction

The cis-trans isomerization of butenedioic acid is a classic and illustrative organic chemistry experiment that demonstrates the conversion of a less stable cis isomer (maleic acid) into its more stable trans isomer (fumaric acid). This transformation is typically acid-catalyzed and driven by the greater thermodynamic stability of the trans configuration, where the bulky carboxylic acid groups are further apart, minimizing steric hindrance.[1] Fumaric acid has numerous applications in the food, pharmaceutical, and polymer industries, making this isomerization a relevant process.[2][3] This application note provides a detailed protocol for the laboratory-scale isomerization of maleic acid to fumaric acid using hydrochloric acid as a catalyst.

## **Experimental Protocol**

Objective: To convert maleic acid (cis-2-butenedioic acid) to **fumaric acid** (trans-2-butenedioic acid) via acid-catalyzed isomerization and to purify the product.

#### Materials and Equipment:

- Maleic acid
- Concentrated Hydrochloric Acid (HCl)
- · Distilled or deionized water



- Round-bottom flask (50 mL or 100 mL)
- Reflux condenser
- · Heating mantle or water bath
- Magnetic stirrer and stir bar
- Büchner funnel and filter flask
- Filter paper
- Beakers
- Ice bath
- Melting point apparatus
- Drying oven

### Procedure:

- Reaction Setup: In a round-bottom flask, combine 2.0 g of maleic acid with 3 mL of deionized water and 2.5 mL of concentrated hydrochloric acid.[2] Add a magnetic stir bar to the flask.
- Reflux: Attach a reflux condenser to the round-bottom flask and place the apparatus in a heating mantle or a boiling water bath.[1] Heat the mixture to reflux with continuous stirring for approximately 20-30 minutes.
- Crystallization: After the reflux period, a white precipitate of fumaric acid should become
  visible. Turn off the heat and allow the mixture to cool to room temperature. To maximize
  crystallization, subsequently place the flask in an ice-water bath for 10-15 minutes.
- Isolation of Product: Isolate the solid product by vacuum filtration using a Büchner funnel. Wash the crystals with two small portions (1-2 mL each) of cold deionized water to remove any residual acid and unreacted maleic acid.



- Drying: Carefully transfer the filtered crystals to a pre-weighed watch glass and dry them in a
  drying oven at a moderate temperature (e.g., 100-110°C) for about 10-15 minutes, or until a
  constant weight is achieved.
- Purification (Optional): For higher purity, the crude **fumaric acid** can be recrystallized from hot water or a dilute HCl solution.
- Characterization: Determine the melting point of the dried product. **Fumaric acid** has a significantly higher melting point (286-287°C in a sealed tube) compared to maleic acid (130-139°C). Calculate the percentage yield of the reaction.

## Safety Precautions:

- Both maleic acid and concentrated hydrochloric acid are corrosive and can cause severe skin and eye irritation. Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- The procedure should be performed in a well-ventilated fume hood.

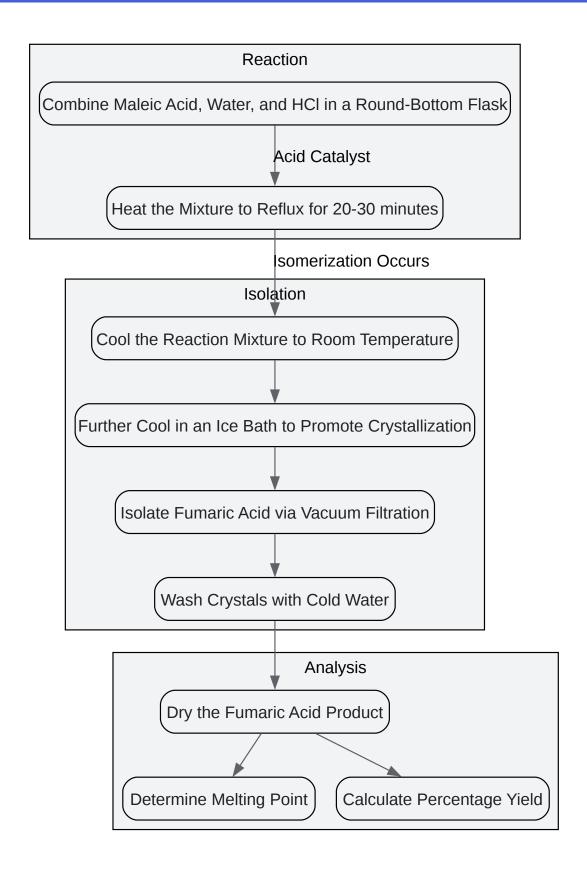
**Data Presentation** 

Parameter	Maleic Acid	Fumaric Acid	Reference
Molar Mass	116.07 g/mol	116.07 g/mol	
Appearance	White crystalline solid	White crystalline solid	-
Melting Point	130-139 °C	286-287 °C (in a sealed tube)	
Solubility in Water	High (78.8 g/100 mL at 25°C)	Low (0.70 g/100 mL at 25°C)	
Expected Yield	-	~85%	-

## **Visualizations**

**Experimental Workflow Diagram** 



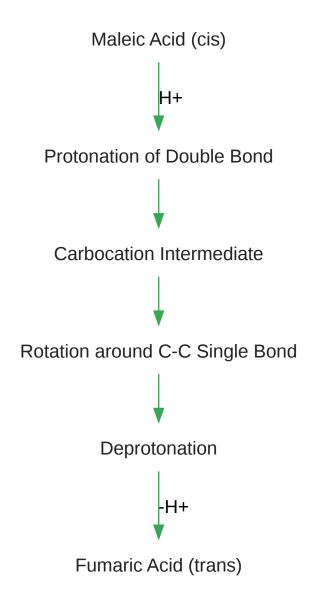


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Caption: Workflow for the acid-catalyzed isomerization of maleic acid to fumaric acid.



## Reaction Mechanism Diagram



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Caption: Simplified mechanism for the acid-catalyzed cis-trans isomerization.

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